

Application Notes and Protocols for the SANEX Process Using CyMe4BTBP

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Compound of Interest

Compound Name: *CyMe4BTBP*

Cat. No.: *B3030313*

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Introduction

The Selective Actinide Extraction (SANEX) process is a crucial step in advanced nuclear fuel reprocessing, aimed at the separation of trivalent minor actinides (Am, Cm) from lanthanides in spent nuclear fuel. This separation is challenging due to the chemical similarities between these f-block elements. The **CyMe4BTBP** (6,6'-bis(5,5,8,8-tetramethyl-5,6,7,8-tetrahydro-1,2,4-benzotriazin-3-yl)-2,2'-bipyridine) ligand has emerged as a key extractant in this process due to its high selectivity for actinides over lanthanides.^{[1][2]} This document provides a detailed standard operating procedure for the SANEX process utilizing **CyMe4BTBP**, intended for researchers, scientists, and professionals in drug development and related fields.

Principle of the SANEX Process with **CyMe4BTBP**

The SANEX process is a liquid-liquid extraction technique. The **CyMe4BTBP** ligand, dissolved in an organic diluent, selectively forms complexes with trivalent actinide ions present in the acidic aqueous phase (typically nitric acid). These complexes are preferentially extracted into the organic phase, leaving the lanthanides in the aqueous raffinate. The process generally consists of three main stages: extraction, scrubbing, and stripping.

- **Extraction:** The acidic aqueous feed containing both actinides and lanthanides is contacted with the organic solvent containing **CyMe4BTBP**. Actinides are selectively transferred to the organic phase.
- **Scrubbing:** The loaded organic phase is washed with a fresh acidic solution to remove any co-extracted lanthanides, thereby increasing the purity of the actinide product.
- **Stripping:** The actinides are recovered from the organic phase by contacting it with a suitable stripping agent, which breaks the actinide-ligand complex and transfers the actinides back to an aqueous phase.

Quantitative Data Summary

The following tables summarize key quantitative data from various studies on the **CyMe4BTBP**-based SANEX process.

Table 1: Solvent Composition and Process Parameters

Parameter	Value	Reference
Organic Solvent		
CyMe4BTBP Concentration	10 mM - 25 mM	[1][3]
Co-extractant/Phase Modifier	TODGA (5 mM), DMDOHEMA	[1][2]
Diluent	1-octanol, TPH/1-octanol, FS-13/TBP	[1][3][4]
Aqueous Feed		
Acidity	2 M - 4 M HNO ₃	[2][5]
Process Stages		
Extraction Stages	9 - 12	[1][2]
Scrubbing Stages	3 - 4	[1][2]
Stripping Stages	4	[1][2]

Table 2: Performance Data of the **CyMe4BTBP** SANEX Process

Performance Metric	Value	Conditions	Reference
Actinide Recovery			
Americium (Am)	> 99.9%	16-stage process, genuine fuel solution	[2][6]
Curium (Cm)	> 99.9%	16-stage process, genuine fuel solution	[2][6]
Californium (Cf)	> 99.9%	20-stage process	[1]
Decontamination Factors			
Am	7000	16-stage process, genuine fuel solution	[2][6]
Cm	1000	16-stage process, genuine fuel solution	[2][6]
Lanthanide Contamination in Product			
Total Lanthanides	< 0.5 mass-%	20-stage process	[1]
Gadolinium (Gd)	0.32% in product	16-stage process, genuine fuel solution	[2][6]
Stripping Efficiency			
Actinide Recovery from Organic Phase	> 99%	Using glycolic acid at pH 4	[3]

Experimental Protocols

1. Preparation of the Organic Solvent

- Objective: To prepare the organic solvent containing the **CyMe4BTBP** extractant.

- Materials:
 - **CyMe4BTBP**
 - N,N,N',N'-tetraoctyldiglycolamide (TODGA) or 2,2-dimethyl-N,N-dioctylhexylethoxy-malonamide (DMDOHEMA) (if used)
 - 1-octanol (or other suitable diluent)
- Procedure:
 - Accurately weigh the required amount of **CyMe4BTBP** to achieve the desired molarity (e.g., 10 mM).
 - If a co-extractant is used, weigh the required amount of TODGA (e.g., 5 mM).
 - Dissolve the weighed **CyMe4BTBP** and TODGA in the chosen diluent (e.g., 1-octanol) to the final volume.
 - Stir the solution at room temperature until all components are completely dissolved.

2. Preparation of the Aqueous Feed Solution

- Objective: To prepare a simulated or genuine aqueous feed solution containing actinides and lanthanides.
- Materials:
 - Nitric acid (HNO₃)
 - Actinide and Lanthanide stock solutions (e.g., Am(III), Cm(III), Eu(III) nitrates)
 - Deionized water
- Procedure:
 - Calculate the required volumes of actinide and lanthanide stock solutions.

- In a volumetric flask, add the required amount of concentrated nitric acid to deionized water to achieve the desired final acidity (e.g., 2 M HNO₃).
- Add the actinide and lanthanide stock solutions to the nitric acid solution.
- Bring the solution to the final volume with the nitric acid of the same concentration.

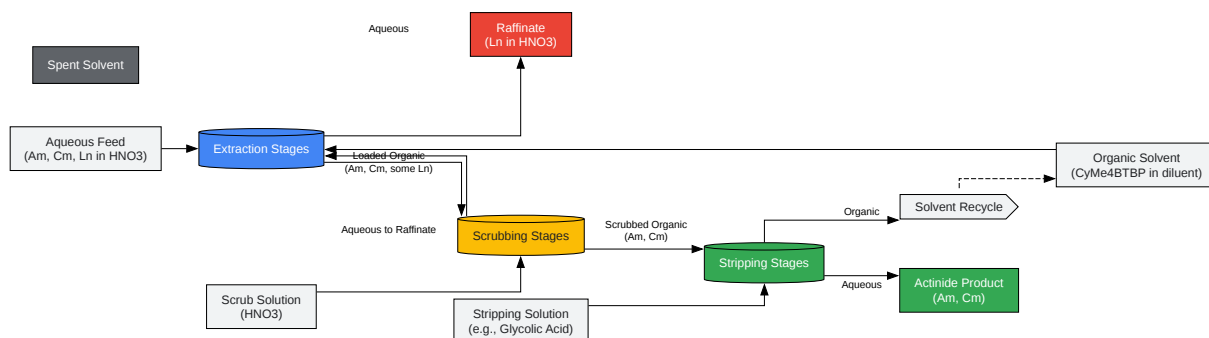
3. Liquid-Liquid Extraction Procedure (Batch Test)

- Objective: To perform a single-stage extraction to determine distribution ratios.
- Equipment:
 - Vortex mixer
 - Centrifuge
 - Pipettes
- Procedure:
 - Pipette equal volumes (e.g., 1 mL) of the prepared organic solvent and aqueous feed solution into a centrifuge tube.
 - Tightly cap the tube and vortex for a specified time (e.g., 30 minutes) to ensure thorough mixing and phase transfer.
 - Centrifuge the mixture to achieve complete phase separation.
 - Carefully separate the aqueous and organic phases.
 - Take an aliquot from each phase for analysis (e.g., radiometric counting, ICP-MS) to determine the concentration of actinides and lanthanides.
 - Calculate the distribution ratio (D) for each element as the concentration in the organic phase divided by the concentration in the aqueous phase.

4. Counter-Current Extraction Process (Centrifugal Contactors)

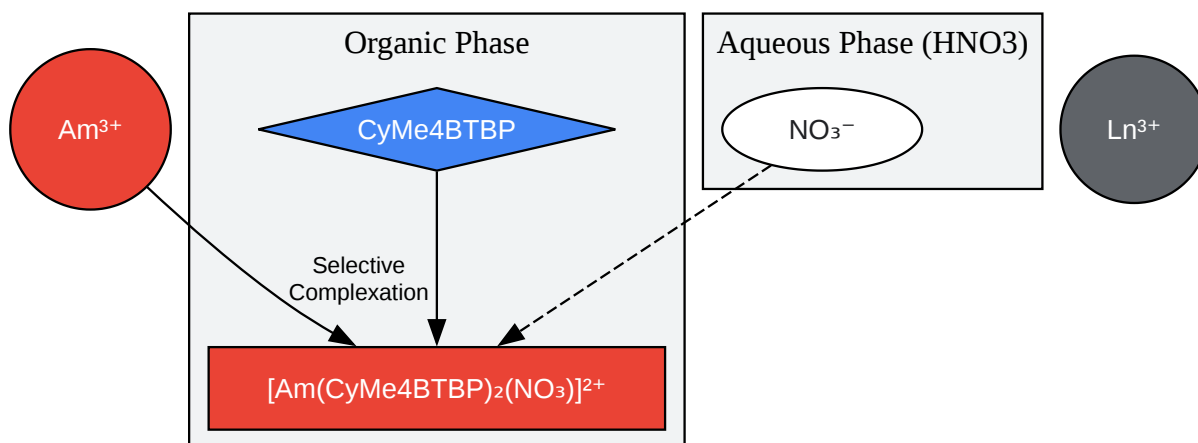
- Objective: To perform a continuous separation of actinides from lanthanides.
- Equipment:
 - A battery of miniature centrifugal contactors
 - Syringe pumps for feeding solutions
- Procedure:
 - Set up a cascade of centrifugal contactors according to the desired number of extraction, scrubbing, and stripping stages (e.g., 9 extraction, 3 scrubbing, 4 stripping).[2]
 - Introduce the organic solvent and aqueous feed into the extraction section in a counter-current flow.
 - Introduce the scrub solution (e.g., 2 M HNO₃) into the scrubbing section.
 - Introduce the stripping solution (e.g., 0.5 M glycolic acid at pH 4) into the stripping section. [3]
 - Operate the system until steady-state is reached.
 - Collect samples from the raffinate, scrub outlet, and product outlet for analysis.

Visualizations



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Caption: Workflow of the **CyMe4BTBP**-based SANEX process.



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Caption: Selective complexation of Am(III) by **CyMe4BTBP**.

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